

# Application Notes and Protocols for ZLN024 Hydrochloride Powder

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## Compound of Interest

Compound Name: ZLN024 hydrochloride

Cat. No.: B1191636

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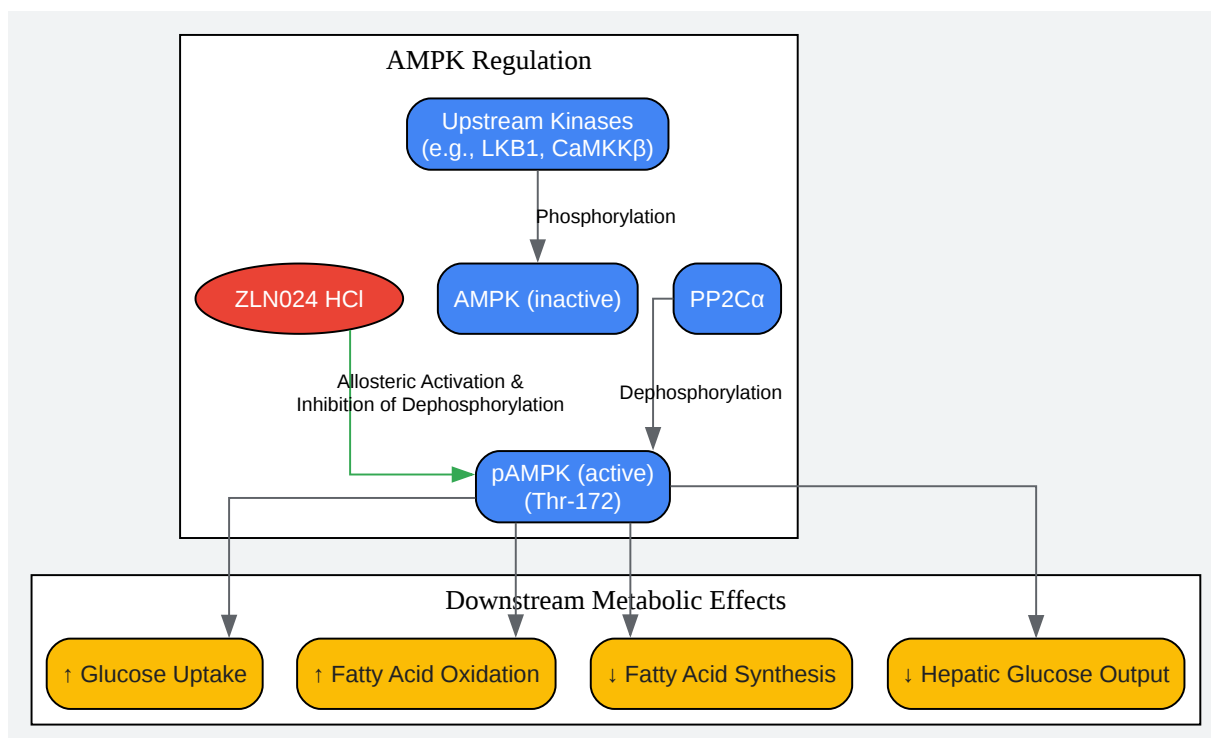
## Abstract

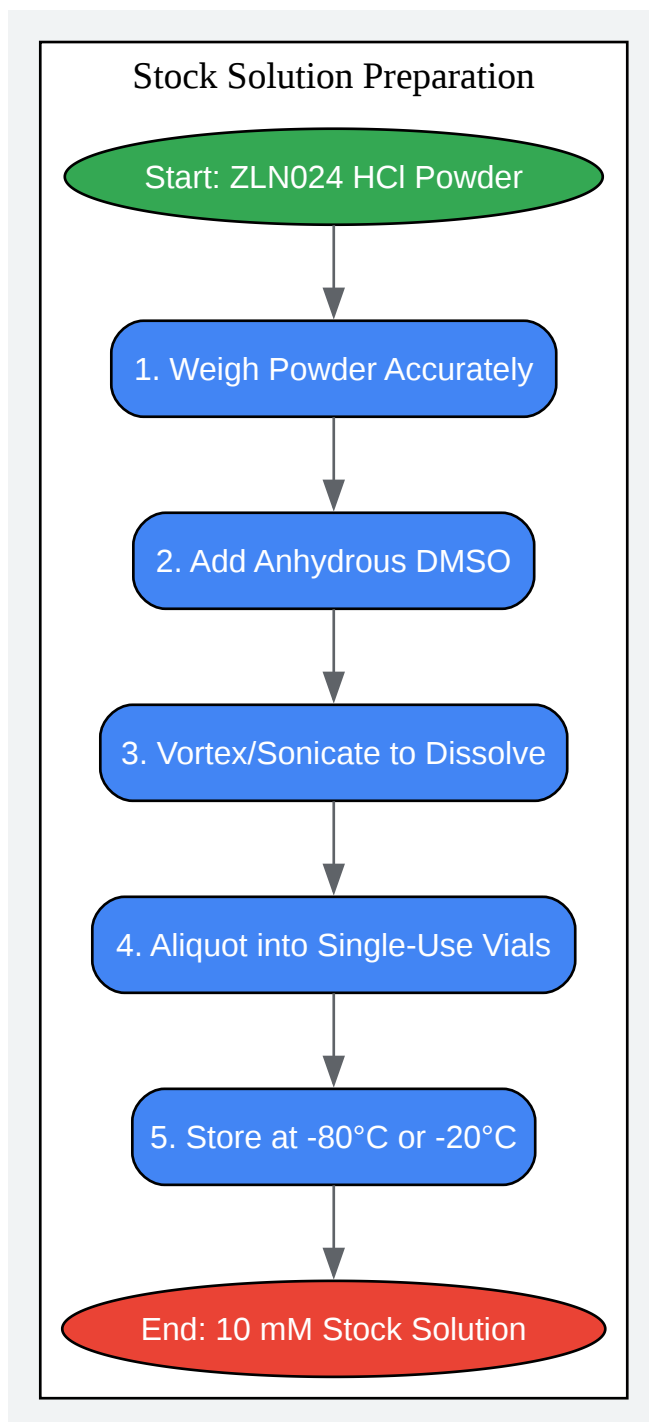
This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the proper handling, storage, and application of **ZLN024 hydrochloride** powder. **ZLN024 hydrochloride** is a potent allosteric activator of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[1][2] This guide outlines detailed protocols for storage, reconstitution, and experimental use, underpinned by scientific principles to ensure experimental reproducibility and safety.

## Introduction: Understanding ZLN024 Hydrochloride

**ZLN024 hydrochloride** is a small molecule compound that allosterically activates AMPK heterotrimers.[2] Its mechanism involves stimulating active AMPK and inhibiting the dephosphorylation of the critical threonine residue, Thr-172, by protein phosphatase 2C $\alpha$  (PP2C $\alpha$ ).[2] This activation of AMPK leads to a cascade of downstream effects, including the stimulation of glucose uptake and fatty acid oxidation, and the reduction of fatty acid synthesis and glucose output in hepatocytes.[2] These properties make **ZLN024 hydrochloride** a valuable tool for research in metabolic diseases such as diabetes and for investigating the broader roles of AMPK signaling in cellular processes.

Below is a diagram illustrating the mechanism of action of **ZLN024 hydrochloride**.





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## Sources

- [1. usbio.net \[usbio.net\]](https://usbio.net)
- [2. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
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